Technical Safety & Handling Guide: 6-Ethoxy-2-hydrazinopyridine

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Compound of Interest

Compound Name:	*6-Ethoxy-2-hydrazinopyridine*
Cat. No.:	*B8757708*

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Chemical Identity & Physical Properties

Compound: **6-Ethoxy-2-hydrazinopyridine** CAS Number: 113270-36-5 Synonyms: (6-ethoxypyridin-2-yl)hydrazine; 2-Hydrazino-6-ethoxypyridine Molecular Formula: C

H

N

O Molecular Weight: 153.18 g/mol [1]

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Property	Value / Description
Appearance	Off-white to pale yellow solid (crystalline powder)
Solubility	Soluble in DMSO, Methanol, Ethanol; sparingly soluble in water
Melting Point	Predicted: 85–95 °C (Data varies by purity/polymorph)
Stability	Air & Light Sensitive. Hygroscopic. Prone to oxidation.
Reactivity	Strong Nucleophile (Hydrazine moiety); Reducing Agent

Hazard Identification & Risk Assessment (SAR Analysis)

Note: Specific toxicological data for this exact derivative is limited. The following assessment utilizes Read-Across Methodology based on the parent compound (2-Hydrazinopyridine) and structural analogs (Hydrazine derivatives).

Core Hazards (GHS Classification - Derived)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4. Hydrazine derivatives are metabolic poisons. They can inhibit pyridoxal phosphate (Vitamin B6) dependent enzymes (e.g., GABA transaminase).
- Skin Corrosion/Irritation: Category 1B or 2. The hydrazine group is basic and nucleophilic, capable of causing chemical burns or severe irritation upon prolonged contact.
- Sensitization: Potential Skin Sensitizer (Category 1). Hydrazines are known haptens.
- Carcinogenicity: Suspected Carcinogen (Category 2). Hydrazine and many aryl-hydrazines are genotoxic.
- Target Organ Toxicity: Liver, Kidneys, and CNS (Central Nervous System).

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Mechanistic Safety Logic

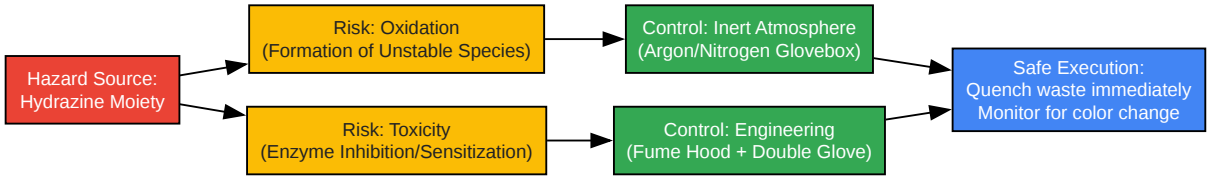
The primary danger lies in the hydrazine moiety (-NHNH

).

- Oxidation Risk: In the presence of air, this compound can auto-oxidize to form azo, azoxy, or peroxide species, which may be shock-sensitive or explosive.
- Metabolic Toxicity: If absorbed, the hydrazine group can react with carbonyl-containing cofactors, leading to neurotoxicity (seizures) and hepatotoxicity.

Diagram 1: Chemical Safety Logic Flow

This diagram illustrates the decision matrix for handling this compound based on its functional group risks.



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Caption: Risk mitigation strategy linking the hydrazine functional group to specific engineering controls.

Technical Handling Protocols

A. Storage & Stability Management[4]

- Atmosphere: Must be stored under Argon or Nitrogen. Do not store in air.
- Temperature: Refrigerate at 2–8°C. Long-term storage at -20°C is preferred to retard oxidative decomposition.
- Visual Indicator: A change in color from off-white to dark yellow/brown indicates oxidation. Do not use degraded material for sensitive catalysis or biological assays as azo-impurities can

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act as radical scavengers or chelators.

B. Personal Protective Equipment (PPE)[5]

- Respiratory: Work within a certified chemical fume hood. If handling powders outside a hood (not recommended), use a P100/N99 respirator.
- Hands:Double-gloving is mandatory.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Nitrile (4-8 mil) or Laminate (Silver Shield) for prolonged handling. Hydrazines can permeate standard nitrile; change outer gloves immediately upon splash.
- Eyes: Chemical splash goggles. Face shield recommended during scale-up (>5g).

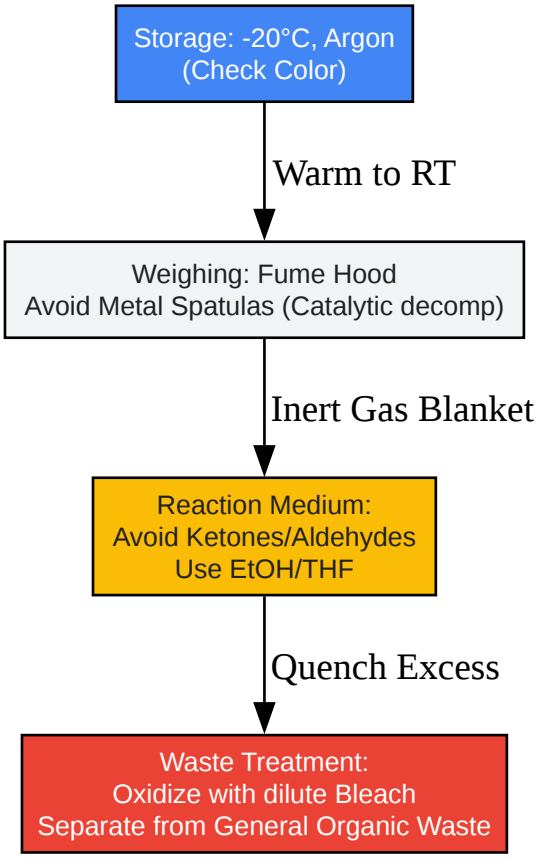
C. Experimental Workflow: Synthesis & Quenching

This protocol ensures the integrity of the reagent and the safety of the operator.

- Weighing: Weigh inside a fume hood or glovebox. If static is an issue, use an anti-static gun; do not breathe dust.
- Solvent Choice: Avoid ketones (acetone, MEK) and aldehydes as solvents! The hydrazine will react immediately to form hydrazones. Use alcohols (MeOH, EtOH) or ethers (THF, Dioxane).
- Quenching (Waste Disposal):
  - NEVER dispose of active hydrazine waste directly into general organic waste drums (risk of reaction with ketones in the drum).
  - Decontamination Protocol: Treat waste streams with dilute bleach (Sodium Hypochlorite) or aqueous Copper(II) Sulfate to oxidize/complex the hydrazine before disposal.

Diagram 2: Synthetic Handling Workflow

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Caption: Step-by-step workflow emphasizing solvent compatibility and waste segregation.

Emergency Response Procedures

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Scenario	Immediate Action	Rationale
Skin Contact	Wash with soap and water for 15 mins. Discard contaminated leather/clothing.	Hydrazines absorb rapidly; leather cannot be decontaminated.
Eye Contact	Rinse with water for 15 mins. [2][3][4] Lift eyelids.[5]	Basic nature causes progressive corneal damage.
Inhalation	Move to fresh air.[2][6][7] Oxygen if breathing is labored.	Risk of pulmonary edema and CNS excitation.
Ingestion	Do NOT induce vomiting. Rinse mouth. Seek medical aid.	Risk of aspiration and caustic damage to esophagus.
Spill Cleanup	Evacuate area. Absorb with sand/vermiculite. Do not use sawdust.	Sawdust + Oxidizer/Hydrazine = Fire Risk.

Medical Note: In cases of severe systemic hydrazine poisoning, medical professionals sometimes consider Pyridoxine (Vitamin B6) therapy, but this is strictly a clinical decision.

Synthetic Utility & Applications

6-Ethoxy-2-hydrazinopyridine is a versatile "building block" used primarily for constructing fused heterocycles.[1]

- Pyrazoles & Triazoles: Reacts with 1,3-diketones to form pyrazolo[1,5-a]pyridines, or with carboxylic acids/orthoesters to form triazolo[4,3-a]pyridines.
- Hydrazone Linkers: Used to synthesize fluorescent probes (e.g., for metal ion sensing) by condensing with aromatic aldehydes. The ethoxy group acts as an electron-donating group (EDG), tuning the fluorescence properties of the final sensor.
- Palladium Catalysis: Can serve as a directing group or ligand precursor in C-H activation studies, though the hydrazine group itself usually requires protection (e.g., Boc) during such steps.

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: 6-Ethoxy-2-hydrazinopyridine]. BenchChem, [2026]. [Online PDF]. Available at:

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